

Application Notes and Protocols for Triphenylantimony

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Compound of Interest

Compound Name: Triphenylantimony

Cat. No.: B1630391

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **triphenylantimony**. Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

Introduction

Triphenylantimony (also known as triphenylstibine) is an organometallic compound with the chemical formula $C_{18}H_{15}Sb$.^{[1][2]} It is a versatile reagent used in organic synthesis, materials science, and pharmaceutical research.^[1] It typically appears as a white to off-white or very light yellow crystalline solid or powder.^{[1][2][3]} While stable under normal conditions, it is classified as harmful and toxic, necessitating careful handling.^{[4][5][6][7]}

Quantitative Data Summary

The following tables summarize the key physical, chemical, and toxicological properties of **triphenylantimony**.

Table 1: Physical and Chemical Properties

Property	Value	References
Molecular Formula	C ₁₈ H ₁₅ Sb	[1][6]
Molecular Weight	353.08 g/mol	[1][6]
Appearance	White to off-white/light yellow crystalline powder	[1][2][3]
Melting Point	52 - 55 °C	[1][7]
Boiling Point	377 °C	[1][7][8]
Solubility	Insoluble in water. Soluble in organic solvents like benzene, toluene, ethyl ether, and chloroform. Slightly soluble in ethyl alcohol.	[2][3][9]
Flash Point	109 °C (228.20 °F)	[7][10]
Stability	Stable under normal conditions.	[7][11]

Table 2: Toxicological Data

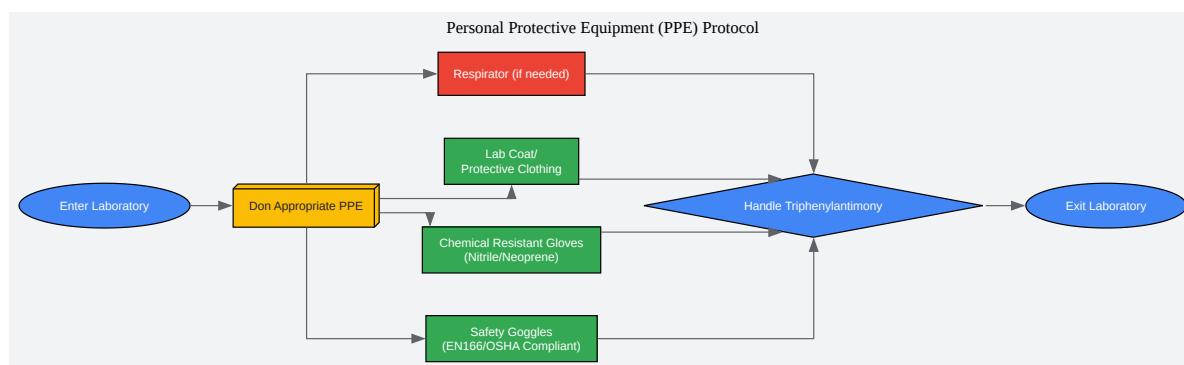
Parameter	Value	References
Acute Oral Toxicity (Rat)	LD50: 183 mg/kg	[7][12]
Acute Oral Toxicity (Mouse)	LD50: 650 mg/kg	[12]
GHS Hazard Statements	H301/H302 (Toxic/Harmful if swallowed), H332 (Harmful if inhaled), H411 (Toxic to aquatic life with long lasting effects)	[4][5][6]

Experimental Protocols: Handling and Storage

Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **triphenylantimony** to prevent exposure.

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][10][11]
- Skin Protection: Wear appropriate protective gloves (neoprene or nitrile rubber are recommended) and clothing to prevent skin exposure.[10][11]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [10][13] Work should be conducted in a well-ventilated area, preferably under a chemical fume hood, to minimize dust inhalation.[4][5][10][11]



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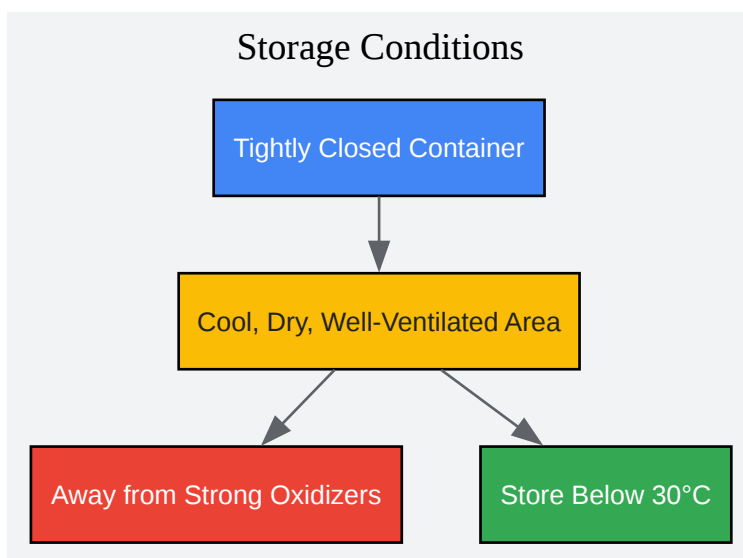
Caption: Required Personal Protective Equipment for handling **triphenylantimony**.

Safe Handling Procedures

- Wash hands thoroughly after handling.[\[5\]](#)[\[10\]](#)
- Use with adequate ventilation and minimize dust generation and accumulation.[\[4\]](#)[\[5\]](#)[\[10\]](#)
- Avoid contact with eyes, skin, and clothing.[\[4\]](#)[\[10\]](#)
- Avoid ingestion and inhalation.[\[10\]](#)
- Do not eat, drink, or smoke in work areas.[\[5\]](#)
- Keep the container tightly closed when not in use.[\[4\]](#)[\[10\]](#)

Storage Procedures

- Store in a tightly closed container.[\[4\]](#)[\[10\]](#)[\[11\]](#)
- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizers.[\[7\]](#)[\[10\]](#)[\[11\]](#)
- The recommended storage temperature is below +30°C.[\[2\]](#)



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Caption: Key storage requirements for **triphenylantimony**.

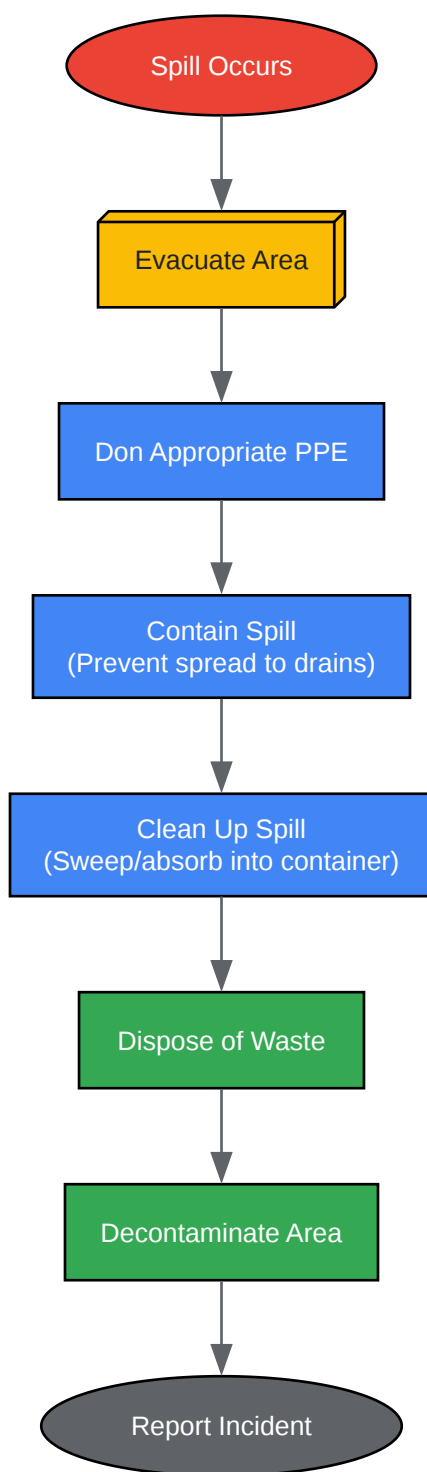
Emergency Procedures

First Aid Measures

- Eye Contact: Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[\[10\]](#)
- Skin Contact: Flush skin with plenty of soap and water. Get medical aid if irritation develops or persists.[\[10\]](#)
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[\[10\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. Get medical aid if cough or other symptoms appear.[\[4\]](#)[\[10\]](#)

Spills and Leaks

- Evacuate unnecessary personnel from the area.[\[11\]](#)
- Wear appropriate personal protective equipment as indicated in Section 3.1.[\[10\]](#)
- Sweep up or absorb the material and place it into a suitable clean, dry, closed container for disposal.[\[4\]](#)[\[10\]](#)
- Avoid generating dusty conditions.[\[10\]](#)
- Prevent entry into sewers and public waters.[\[5\]](#)[\[11\]](#)



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Caption: Step-by-step workflow for responding to a **triphenylantimony** spill.

Disposal Considerations

- Dispose of waste and contaminated materials in accordance with local, state, and federal regulations.[11]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[4]
- Do not allow the product to enter drains, as it is toxic to aquatic life with long-lasting effects. [4][5]

Applications in Research and Development

Triphenylantimony is utilized in various research applications, including:

- Organometallic Chemistry: It serves as a precursor for various organometallic compounds and in the development of new catalysts.[1]
- Pharmaceutical Development: Its derivatives are explored for potential applications in drug formulation.[1]
- Materials Science: Used in the synthesis of advanced materials, including polymers and nanomaterials, and as a flame retardant and stabilizer in plastics.[1]

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- To cite this document: BenchChem. [Application Notes and Protocols for Triphenylantimony]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1630391#handling-and-storage-procedures-for-triphenylantimony]

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